

MitoTracker Green FM: A Technical Guide for Cellular and Mitochondrial Analysis

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Compound of Interest

Compound Name: *mitoTracker Green FM*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **MitoTracker Green FM**, a fluorescent probe widely utilized for the visualization and analysis of mitochondria in living cells. This document details its spectral properties, mechanism of action, experimental protocols, and applications in cellular research, with a focus on providing actionable data and methodologies for laboratory professionals.

Core Properties and Mechanism of Action

MitoTracker Green FM is a cell-permeant dye that selectively accumulates in mitochondria. Its fluorescence is largely independent of the mitochondrial membrane potential, making it a reliable marker for mitochondrial mass. The probe contains a mildly thiol-reactive chloromethyl group that covalently binds to mitochondrial proteins, ensuring its retention within the organelle.

[\[1\]](#)[\[2\]](#)

Spectral Characteristics

MitoTracker Green FM exhibits excitation and emission spectra in the green region of the visible spectrum, making it compatible with standard fluorescein (FITC) filter sets.

Property	Wavelength (nm)
Excitation Maximum	~490[3][4]
Emission Maximum	~516[2][4]
Recommended Laser Line	488 nm
Recommended Emission Filter	515/30 or similar

Note: While extensive research has been conducted on the spectral properties of **MitoTracker Green FM**, specific quantitative values for its quantum yield and molar extinction coefficient are not readily available in publicly accessible resources.

Experimental Protocols

Successful mitochondrial staining with **MitoTracker Green FM** relies on optimized protocols tailored to the specific cell type and experimental design. The following sections provide detailed methodologies for the preparation and application of this probe.

Stock Solution Preparation

Proper preparation and storage of the **MitoTracker Green FM** stock solution are critical for maintaining its efficacy.

Step	Instruction
1. Reconstitution	Dissolve 50 µg of lyophilized MitoTracker Green FM in 74.4 µL of high-quality, anhydrous dimethyl sulfoxide (DMSO) to create a 1 mM stock solution.[2]
2. Storage	Store the 1 mM stock solution at -20°C, protected from light. It is recommended to use the reconstituted solution within two weeks and to avoid repeated freeze-thaw cycles.[2]

Staining Protocol for Adherent Cells

This protocol is suitable for staining mitochondria in cells cultured on coverslips or in multi-well plates.

Step	Instruction
1. Prepare Staining Solution	Dilute the 1 mM MitoTracker Green FM stock solution to a final working concentration of 20-200 nM in serum-free cell culture medium or phosphate-buffered saline (PBS). The optimal concentration should be determined empirically for each cell type. [1]
2. Cell Preparation	Grow adherent cells on sterile coverslips or appropriate culture vessels.
3. Staining	Remove the culture medium and add the pre-warmed staining solution to the cells. Incubate for 15-45 minutes at 37°C. [1]
4. Washing	Discard the staining solution and wash the cells twice with fresh, pre-warmed medium or PBS. [1]
5. Imaging	Image the cells immediately using a fluorescence microscope equipped with a standard FITC filter set. Note: MitoTracker Green FM is not well-retained after fixation with aldehydes. [2]

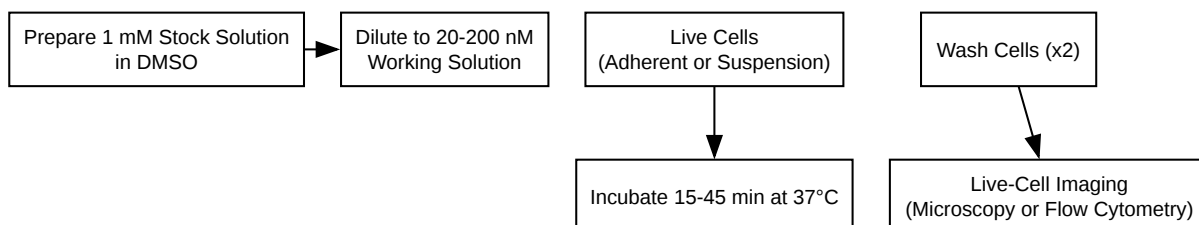
Staining Protocol for Suspension Cells

This protocol is optimized for staining mitochondria in cells grown in suspension.

Step	Instruction
1. Prepare Staining Solution	Dilute the 1 mM MitoTracker Green FM stock solution to a final working concentration of 20-200 nM in serum-free cell culture medium or PBS.
2. Cell Preparation	Pellet the suspension cells by centrifugation (e.g., 1000 x g for 3-5 minutes) and discard the supernatant. Resuspend the cells in the staining solution at a density of approximately 1×10^6 cells/mL. [1]
3. Staining	Incubate the cells for 15-45 minutes at 37°C. [1]
4. Washing	Pellet the cells by centrifugation (e.g., 400 x g for 3-4 minutes) and discard the supernatant. Wash the cells twice by resuspending in fresh, pre-warmed medium or PBS and repeating the centrifugation. [1]
5. Imaging	Resuspend the final cell pellet in fresh medium or PBS for analysis by fluorescence microscopy or flow cytometry.

Visualization of Cellular Processes

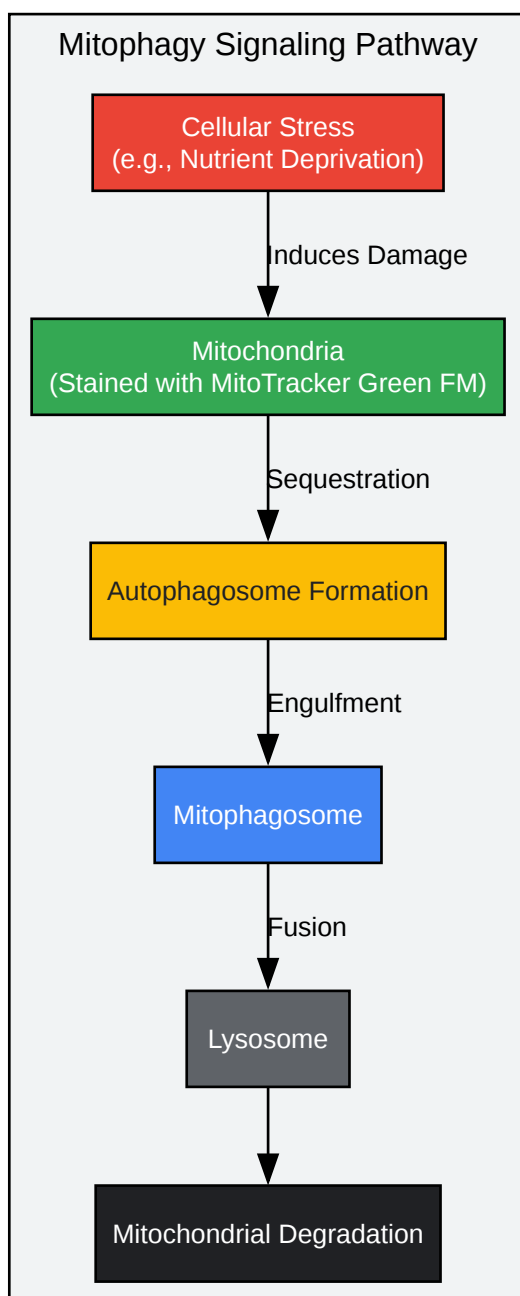
MitoTracker Green FM is a valuable tool for visualizing dynamic mitochondrial processes. The following diagrams illustrate the experimental workflow and a key signaling pathway where this probe is applied.



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Experimental Workflow for **MitoTracker Green FM** Staining.

MitoTracker Green FM is instrumental in studying mitophagy, the selective degradation of mitochondria by autophagy. It allows for the visualization of mitochondria being engulfed by autophagosomes.



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Visualization of Mitophagy with **MitoTracker Green FM**.

Applications in Research and Drug Development

The unique properties of **MitoTracker Green FM** make it a versatile tool in various research areas:

- **Mitochondrial Mass Assessment:** Its fluorescence intensity correlates with mitochondrial content, providing a method to quantify changes in mitochondrial mass in response to genetic manipulation, drug treatment, or disease states.
- **Studying Mitochondrial Dynamics:** In conjunction with other fluorescent probes, it can be used to observe mitochondrial fusion and fission events in living cells.[4]
- **Mitophagy Analysis:** As illustrated above, it is used to track the process of mitochondrial degradation through autophagy.
- **Apoptosis Studies:** Changes in mitochondrial morphology and mass during programmed cell death can be monitored.
- **Drug Screening:** High-throughput screening assays can utilize **MitoTracker Green FM** to identify compounds that affect mitochondrial biogenesis or degradation.

In conclusion, **MitoTracker Green FM** is an essential probe for researchers and scientists in the field of cellular biology and drug development. Its straightforward application and reliable staining of mitochondrial mass provide valuable insights into the roles of mitochondria in health and disease.

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